

# Technical Safety & Handling Guide: 4-Bromo-2-hydrazinylbenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4-Bromo-2-hydrazinylbenzoic acid

CAS No.: 1232133-69-5

Cat. No.: B7973056

[Get Quote](#)

## Document Control:

- Target Compound: **4-Bromo-2-hydrazinylbenzoic acid** (Free Base / HCl Salt)
- Primary CAS: 1231892-17-3 (HCl Salt) | Note: Free base CAS is often unlisted; treat as derivative of 52356-01-1 (2-hydrazinobenzoic acid).
- Risk Profile: Irritant, Potential Sensitizer, Air-Sensitive (Free Base).

## Part 1: Chemical Identity & Structural Context[1]

### The Molecule

This compound is a bifunctional intermediate combining a carboxylic acid and a hydrazine moiety on a brominated benzene ring. Its utility lies in its ability to undergo cyclization (e.g., with aldehydes or ketones) to form bioactive heterocycles.

| Property          | Data   |
|-------------------|--|
| Chemical Name     | 4-Bromo-2-hydrazinylbenzoic acid (often supplied as Hydrochloride)   |
| Molecular Formula | C <sub>7</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub> (Free Base) / C <sub>7</sub> H <sub>8</sub> BrClN <sub>2</sub> O <sub>2</sub> (HCl Salt) |
| Molecular Weight  | ~231.05 g/mol (Free Base)  |
| Appearance        | Off-white to beige powder; darkens upon oxidation.[1]  |
| Solubility        | Soluble in DMSO, DMF; slightly soluble in water (pH dependent); HCl salt soluble in water.   |

## Purity & Impurity Profile (Safety Critical)

Synthesis typically involves the diazotization of 4-bromo-2-aminobenzoic acid followed by reduction (e.g., using SnCl<sub>2</sub> or Na<sub>2</sub>SO<sub>3</sub>).

- **Critical Impurity:** Residual Diazonium salts (shock sensitive) or Tin residues (toxic heavy metal) may be present if not rigorously purified.
- **Degradation:** The hydrazine group is susceptible to air oxidation, converting to the azo derivative or decomposing to release nitrogen gas.

## Part 2: Hazard Identification (The "Why")

Standard SDS templates often list generic hazards. For this specific molecule, the risks are derived from its functional groups.

### Mechanistic Toxicology

- **Hydrazine Moiety (-NHNH<sub>2</sub>):**
  - **Sensitization:** Hydrazines are notorious skin sensitizers. They can haptenize proteins, leading to allergic contact dermatitis.

- Genotoxicity: While the benzoic acid group reduces volatility compared to hydrazine hydrate, the N-N bond remains a structural alert for mutagenicity (Ames positive potential).
- Benzoic Acid Moiety (-COOH):
  - Acidity: Causes irritation to mucous membranes and eyes. Inhalation of dust leads to immediate respiratory distress.
- Bromine Substituent:
  - Increases lipophilicity, potentially enhancing skin absorption compared to the non-halogenated analog.

## GHS Classification (Derived)

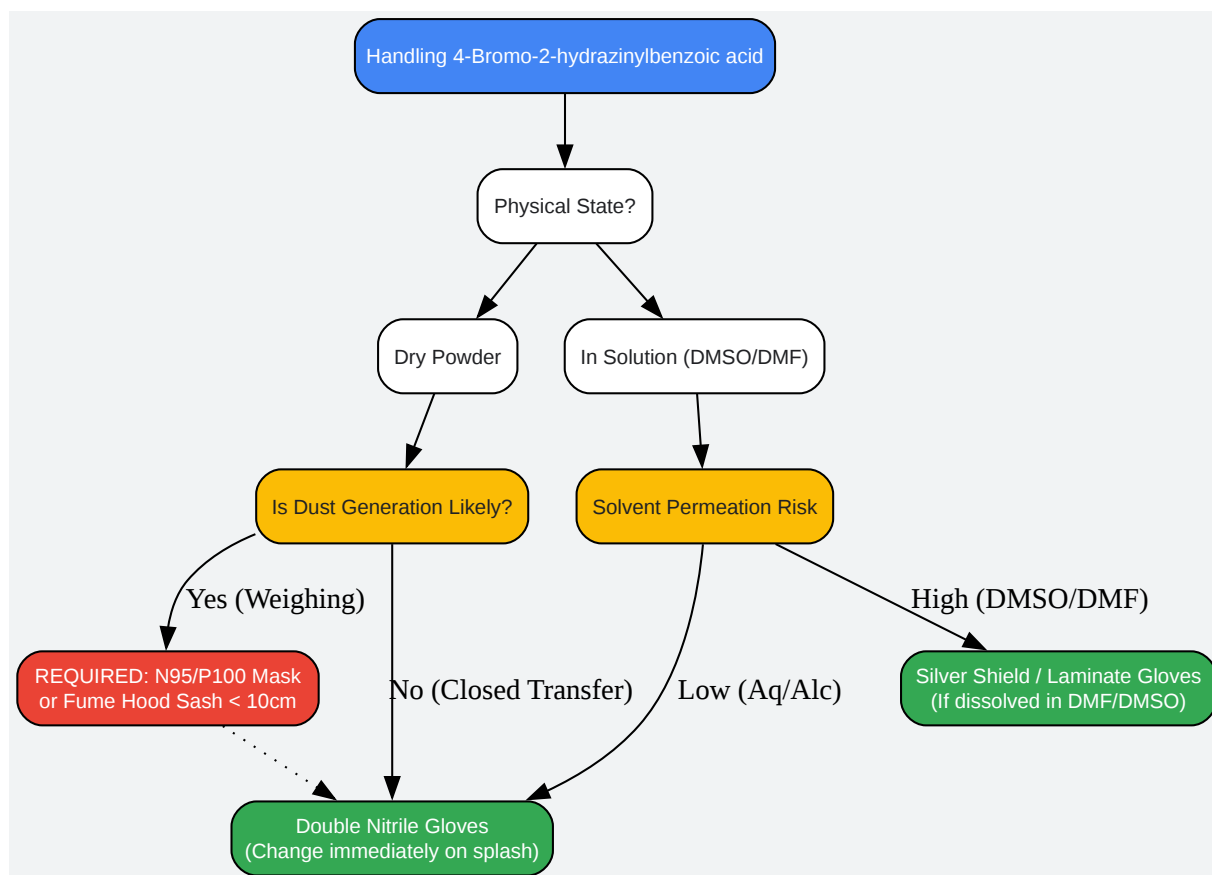
Based on structural analogs (2-hydrazinobenzoic acid) and QSAR principles:

| Hazard Class              | Category          | H-Statement   |
|---------------------------|-------------------|---|
| Acute Toxicity (Oral)     | Cat 4             | H302: Harmful if swallowed.[2]                                |
| Skin Corrosion/Irritation | Cat 2             | H315: Causes skin irritation.[2]<br>[3][4][5][6][7]           |
| Eye Damage/Irritation     | Cat 2A            | H319: Causes serious eye irritation.[2][3][4][5][6][7][8]     |
| Skin Sensitization        | Cat 1             | H317: May cause an allergic skin reaction.[6][9]              |
| STOT - SE                 | Cat 3             | H335: May cause respiratory irritation.[2][3][5][7][8]        |
| Carcinogenicity           | Cat 2 (Suspected) | H351: Suspected of causing cancer (based on hydrazine class). |

## Part 3: Risk Management & Protocols

### PPE Decision Logic

Do not rely solely on a lab coat. The sensitization risk requires a barrier integrity check.



[Click to download full resolution via product page](#)

Figure 1: PPE Selection Logic. Note that when dissolved in DMSO, the carrier solvent can transport the toxic hydrazine across the skin barrier, necessitating laminate gloves.

## Storage & Stability Protocol

The free base is air-sensitive. The HCl salt is more stable but hygroscopic.

- Atmosphere: Store under Argon or Nitrogen. Oxygen accelerates the formation of azo-impurities (colored contaminants).

- Temperature: Refrigerate (2–8°C).
- Container: Amber glass to prevent photolytic debromination.

## Handling Protocol: Weighing & Solubilization

Objective: Prevent dust inhalation and oxidative degradation.

- Preparation: Equilibrate the container to room temperature before opening to prevent condensation (which degrades the hydrazine).
- Weighing: Perform strictly inside a chemical fume hood. Use an antistatic gun if the powder is fluffy/static-prone.
- Solubilization:
  - Solvent Choice: DMSO-d6 or DMSO is standard for NMR/Biology.
  - Procedure: Add solvent to the solid. Do not dump solid into solvent (reduces dust puff).
  - Observation: If the solution turns immediate bright orange/red, significant oxidation to the azo-compound has occurred.

## Part 4: Emergency Response

### Spills (Solid)

Do NOT use a vacuum cleaner unless it is explosion-proof and HEPA-filtered (static spark risk with organic dusts).

- Isolate: Evacuate the immediate 3-meter radius.
- Dampen: Gently mist the powder with an inert oil or weak solvent (like isopropanol) to suppress dust.
- Collect: Scoop into a chemically resistant bag.
- Decontaminate: Wash the surface with a 10% Sodium Hypochlorite (Bleach) solution followed by water.

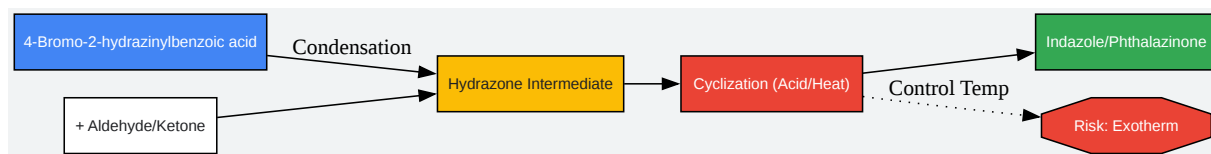
- Chemistry: Hypochlorite oxidizes the hydrazine residue to Nitrogen gas ( ).
- Warning: This reaction is exothermic. Apply bleach slowly.

## Exposure (Skin/Eye)[2][6]

- Skin: Wash with soap and water for 15 minutes.[7] Do not use ethanol; alcohols can enhance the penetration of hydrazines into the dermis.
- Eyes: Irrigate for 15 minutes.[7][8][9] The acidic nature poses a risk of corneal opacity.

## Part 5: Synthesis & Reaction Safety (Graphviz)

When using this compound to synthesize indazoles, the reaction pathway involves cyclization.



[Click to download full resolution via product page](#)

Figure 2: Synthesis workflow. The cyclization step often requires heat or acid, which can trigger thermal decomposition if not controlled.

## Part 6: Regulatory & Disposal[9]

- TSCA/REACH: This compound is likely not on the public inventory (TSCA) and is treated as a Research & Development (R&D) Exemption substance. It must be used solely by technically qualified individuals.
- Disposal:
  - Stream: High BTU Incineration.

- Pre-treatment: Do not mix with oxidizing acids (Nitric, Perchloric) in the waste stream, as this may form explosive azides or diazo compounds. Label waste clearly as "Hydrazine Derivative - Toxic".

## References

- PubChem. (n.d.). 2-Hydrazinobenzoic acid (Analogous Hazard Data). National Library of Medicine. Retrieved February 16, 2026, from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). (n.d.). Hydrazine: Occupational Health Guideline. Retrieved February 16, 2026, from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 2. 2-Hydrazinobenzoic acid | C7H8N2O2 | CID 79223 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [elementalmicroanalysis.com](https://elementalmicroanalysis.com) [[elementalmicroanalysis.com](https://elementalmicroanalysis.com)]
- 4. [sds.fluorochem.co.uk](https://sds.fluorochem.co.uk) [[sds.fluorochem.co.uk](https://sds.fluorochem.co.uk)]
- 5. [cdhfinechemical.com](https://cdhfinechemical.com) [[cdhfinechemical.com](https://cdhfinechemical.com)]
- 6. [store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
- 7. [assets.thermofisher.cn](https://assets.thermofisher.cn) [[assets.thermofisher.cn](https://assets.thermofisher.cn)]
- 8. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 9. [assets.thermofisher.cn](https://assets.thermofisher.cn) [[assets.thermofisher.cn](https://assets.thermofisher.cn)]
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 4-Bromo-2-hydrazinylbenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7973056/docs#technical-safety-handling-guide-4-bromo-2-hydrazinylbenzoic-acid>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)